Guanylurea Phosphate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*Guanylurea phosphate*
CAS No.:	*17675-60-4*
Cat. No.:	*B102014*

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Abstract

This technical guide provides an in-depth analysis of **guanylurea phosphate**, a compound of significant interest in materials science and environmental research. This document details its chemical structure, physicochemical properties, synthesis, and key applications. Special emphasis is placed on its role as a flame retardant and its environmental fate as the primary metabolite of the widely used antidiabetic drug, metformin. This guide is intended for researchers, scientists, and drug development professionals, offering a comprehensive overview supported by experimental protocols and detailed mechanistic insights.

Introduction

Guanylurea phosphate, also known as carbamoylguanidine phosphate, is a salt composed of the guanylurea cation and the phosphate anion. While its early research was rooted in the exploration of dicyandiamide derivatives, its contemporary relevance has expanded significantly. It is recognized for its efficacy as a flame retardant for cellulosic materials and has been investigated for its potential in agriculture as a slow-release fertilizer.[1]

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More recently, guanylurea has garnered considerable attention within the environmental and pharmaceutical sciences as the primary and persistent environmental transformation product of metformin, one of the most prescribed drugs globally for type 2 diabetes.[1] This has spurred research into its environmental prevalence, biodegradability, and potential toxicological effects on aquatic ecosystems. This guide aims to synthesize the available technical information on **guanylurea phosphate**, providing a holistic view for professionals in the field.

Chemical Structure and Physicochemical Properties

Guanylurea phosphate is a white crystalline solid with the chemical formula $C_2H_9N_4O_5P$.[1] The molecular structure combines a guanylurea cation and a phosphate anion, contributing to its distinct chemical properties.[1]

Molecular Structure

The guanylurea cation possesses a planar structure with significant π-electron delocalization across the N-C-N backbone of the guanidine group and the urea moiety. This delocalization contributes to its stability. The phosphate anion exists as $H_2PO_4^-$, HPO_4^{2-}, or PO_4^{3-} depending on the pH of the environment.

Caption: Chemical structure of the guanylurea cation and phosphate anion.

Physicochemical Properties

A summary of the key physicochemical properties of **guanylurea phosphate** is presented in the table below. This information is crucial for its handling, formulation, and application development.

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Property	Value	Reference(s)
CAS Number	17675-60-4	[2][3]
Molecular Formula	$C_2H_9N_4O_5P$	[1]
Molecular Weight	200.09 g/mol	[1][2][4]
Appearance	White crystalline powder	[1][2]
Melting Point	178-182 °C	[1][2][5]
Water Solubility	91.6 g/L at 20 °C	[1][2]
Density	1.62 g/cm³	[2]
logP	0 at 20 °C	[2]

Spectroscopic Characterization

Spectroscopic techniques are essential for the structural elucidation and quality control of **guanylurea phosphate**.

Fourier-Transform Infrared (FTIR) Spectroscopy

While an experimental spectrum for **guanylurea phosphate** is not readily available in the literature, the expected characteristic absorption bands can be inferred from the analysis of related compounds such as urea phosphate and guanylurea hydrochloride.

Expected Key Vibrational Modes:

- N-H Stretching: Broad bands in the region of 3400-3200 cm^{-1}, indicative of the amine and amide groups. The broadness is a result of extensive hydrogen bonding.
- C=O Stretching (Amide I): A strong absorption band is anticipated around 1700-1650 cm^{-1}, characteristic of the urea carbonyl group.
- N-H Bending: Bands in the 1650-1550 cm^{-1} region.
- C-N Stretching: Found in the 1400-1200 cm^{-1} range.

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- P-O Stretching: Strong, broad absorptions between 1100 and 900 cm^{-1} are characteristic of the phosphate group.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectra of **guanylurea phosphate** are expected to be relatively simple. The chemical shifts of the exchangeable N-H protons will be highly dependent on the solvent, concentration, and temperature.

Expected ^{1}H NMR Spectral Data:

- -NH- (Amide) and $-NH_2$ (Guanidinium) Protons: Broad singlets are expected in the range of 6.0 - 9.0 ppm. These signals are typically broad due to quadrupole broadening from the adjacent nitrogen atoms and chemical exchange.

Expected ^{13}C NMR Spectral Data:

- C=O (Urea Carbonyl): A resonance is expected in the downfield region of 160 - 170 ppm.
- C=N (Guanidinium Carbon): This carbon is highly deshielded due to the three attached nitrogen atoms and is expected to resonate between 155 - 165 ppm.

Synthesis of **Guanylurea Phosphate**

The primary industrial synthesis of **guanylurea phosphate** involves the acid-catalyzed hydrolysis of dicyandiamide with phosphoric acid.[6][7]

General Reaction Scheme

Dicyandiamide + Phosphoric Acid + Water → **Guanylurea Phosphate**

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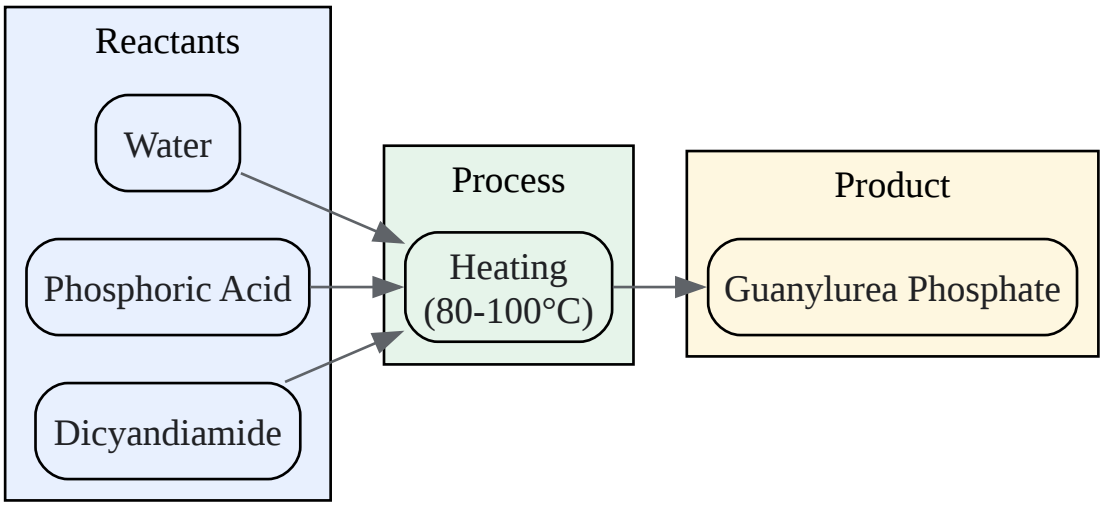

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Caption: Simplified workflow for the synthesis of **guanylurea phosphate**.

Detailed Experimental Protocol

The following protocol is adapted from a method described in the patent literature.[7]

Materials:

- Dicyandiamide
- Purified Water
- Phosphoric Acid Solution

Procedure:

- Mixing and Dissolution: In a suitable reactor, charge dicyandiamide and purified water in a mass ratio of 1:(2-4).
- Heating: Heat the mixture to 80-100 °C with stirring until the dicyandiamide is completely dissolved.
- Reaction: Slowly add the phosphoric acid solution dropwise to the heated dicyandiamide solution. The rate of addition should be controlled.

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- Incubation: After the addition of phosphoric acid is complete, maintain the reaction mixture at a temperature of approximately 100 °C for a period of time (e.g., 8 hours) to ensure the reaction goes to completion.
- Crystallization: Cool the reaction mixture to below 20 °C to induce the crystallization of **guanylurea phosphate**.
- Isolation: The crystalline product is isolated by centrifugation.
- Purification: The product can be washed with a suitable solvent, such as ethanol, to remove any remaining impurities.
- Drying: The final product is dried to a constant weight.

Applications of **Guanylurea Phosphate**

Flame Retardant

Guanylurea phosphate is an effective flame retardant for cellulosic materials such as wood, paper, and textiles.[2][3] Its mechanism of action involves both condensed-phase and gas-phase contributions.

Mechanism of Flame Retardancy:

- Condensed-Phase Action: Upon heating, **guanylurea phosphate** decomposes to produce phosphoric acid and polyphosphoric acid. These acids catalyze the dehydration of cellulose, promoting the formation of a stable char layer. This char layer acts as a physical barrier, insulating the underlying material from the heat source and limiting the release of flammable volatile compounds.
- Gas-Phase Action: The decomposition of **guanylurea phosphate** also releases non-combustible gases, such as water vapor and ammonia. These gases dilute the flammable gases in the gas phase, reducing the oxygen concentration and inhibiting combustion.

Slow-Release Fertilizer

Due to its high nitrogen and phosphorus content, **guanylurea phosphate** has been explored as a potential slow-release fertilizer.[8] The rationale is that its gradual hydrolysis in the soil

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would provide a sustained supply of essential nutrients to plants.

Environmental Significance: The Metformin Metabolite

A significant aspect of guanylurea's modern relevance is its role as the primary environmental transformation product of metformin. Metformin is not significantly metabolized in the human body and is excreted largely unchanged into wastewater systems. In wastewater treatment plants, microbial activity transforms metformin into guanylurea.

Due to its high water solubility and persistence, guanylurea is frequently detected in wastewater effluents and surface waters, often at concentrations exceeding those of metformin itself. This has raised concerns about its potential ecotoxicological effects. While some studies suggest a low potential for reproductive toxicity in fish at environmentally relevant concentrations, its long-term impact on aquatic ecosystems is an active area of research.

Recent research has identified a bacterial strain, Pseudomonas mendocina, capable of biodegrading guanylurea, challenging the long-held view of it being a "dead-end" metabolite. This discovery opens up possibilities for bioremediation strategies to remove this persistent contaminant from aquatic environments.

Safety and Toxicology

Guanylurea phosphate exhibits low acute toxicity.

Acute Toxicity

- Oral LD50 (Rat): > 2000 mg/kg

Handling and Storage

- Handling: Avoid inhalation, ingestion, and contact with skin and eyes. Use in a well-ventilated area. Wear appropriate personal protective equipment, including gloves and safety glasses. [2]

- Storage: Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong acids and bases.[2]

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Conclusion

Guanylurea phosphate is a multifaceted compound with established applications in material science and emerging significance in environmental science. Its synthesis from readily available precursors and its efficacy as a flame retardant make it a commercially valuable chemical. The understanding of its role as a persistent metabolite of metformin has opened new avenues of research in environmental chemistry and toxicology. This guide has provided a comprehensive overview of its chemical properties, structure, synthesis, and applications, serving as a valuable resource for professionals in research and development. Further research into its long-term environmental fate and the development of efficient remediation strategies are critical areas for future investigation.

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